

# natural sources and occurrence of 2,4-Dimethylphenol in the environment

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## Compound of Interest

Compound Name: 2,4-Dimethylphenol

Cat. No.: B051704

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An In-depth Technical Guide on the Natural Sources and Occurrence of **2,4-Dimethylphenol** in the Environment

For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,4-Dimethylphenol** (2,4-DMP), a significant chemical compound with both natural and anthropogenic origins. This document details its sources, environmental prevalence, and the methodologies used to study its fate and effects.

## Introduction to 2,4-Dimethylphenol

**2,4-Dimethylphenol** (CAS 105-67-9), also known as 2,4-xlenol, is a substituted phenolic compound.<sup>[1][2]</sup> It exists as a colorless to yellow crystalline solid or liquid with a distinct medicinal odor.<sup>[1][3]</sup> As a semi-volatile organic compound, it has been detected in various environmental compartments, including air, water, and soil, posing potential risks to ecosystems and human health.<sup>[4][5][6]</sup> Its presence in the environment is attributable to a combination of natural formation and widespread industrial use.<sup>[2][7]</sup>

## Sources of 2,4-Dimethylphenol

The release of 2,4-DMP into the environment stems from both natural processes and a wide range of human activities.

## Natural Sources

2,4-DMP is a naturally occurring compound derived from the chemical breakdown of organic matter.<sup>[1]</sup> Key natural sources include:

- **Fossil Fuels:** It is a natural constituent of coal and a component of the cresol fraction derived from petroleum and coal tars.<sup>[1][5][8]</sup>
- **Biomass Combustion:** Incomplete combustion of organic materials, such as wood, results in its formation. It is a known component of tobacco and marijuana smoke.<sup>[1][5]</sup>
- **Food and Plant Volatiles:** 2,4-DMP has been identified as a volatile component in black tea and has been detected in coffee.<sup>[5]</sup> It is also recognized as a component of some volatile essential oils.<sup>[1][5]</sup>
- **Biological Organisms:** The compound has been reported in the Asiatic honey bee (*Apis cerana*).<sup>[5]</sup>

## Anthropogenic Sources

Industrial activities are a primary contributor to the environmental load of 2,4-DMP. It is commercially produced by fractional distillation of coal tar and petroleum.<sup>[1][8]</sup> Its utility as a chemical intermediate and active ingredient leads to its release from various points:

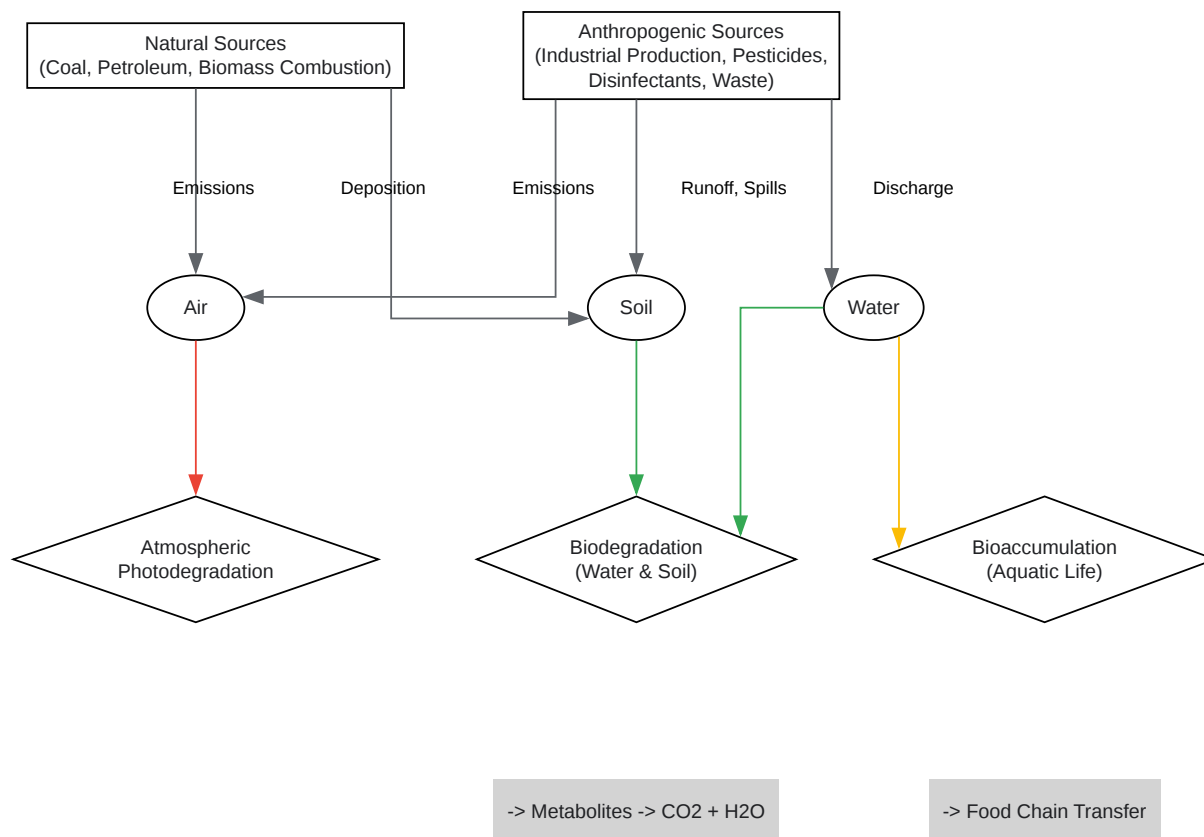
- **Industrial Manufacturing:** It serves as a feedstock for producing phenolic antioxidants, pharmaceuticals, plastics, resins, dyestuffs, and rubber chemicals.<sup>[1][4][9]</sup>
- **Commercial Products:** It is used in disinfectants, fungicides, insecticides, and wetting agents.<sup>[1][6][10]</sup>
- **Environmental Release:** Significant releases can occur from industrial wastewater, atmospheric emissions from manufacturing facilities, and the use of products containing 2,4-DMP.<sup>[4][7]</sup> In 2013, over 9,800 pounds of 2,4-DMP were reported to be released into the air in the United States.<sup>[4]</sup>
- **Non-point Sources:** Runoff from asphalt-paved surfaces, application of certain pesticides, and leachates from industrial and municipal waste sites contribute to its presence in water and soil.<sup>[7]</sup> Small amounts can also be formed during sewage treatment processes.<sup>[7]</sup>

## Occurrence and Fate in the Environment

Once released, 2,4-DMP is distributed across different environmental matrices where it undergoes various transformation processes.

- **Atmosphere:** Due to its vapor pressure, 2,4-DMP is expected to exist primarily in the vapor phase in the atmosphere.<sup>[5]</sup> It is degraded by photochemically produced hydroxyl radicals, with an estimated atmospheric half-life of approximately 5.3 hours.<sup>[5]</sup>
- **Water:** 2,4-DMP has been detected in freshwater, marine water, and drinking water sources.<sup>[4]</sup> It is moderately soluble in water and is not expected to adsorb significantly to sediment.<sup>[4]</sup> The biodegradation half-life in water is estimated to be between 3 and 22 days.<sup>[4]</sup>
- **Soil:** In soil environments, 2,4-DMP is considered to be non-persistent.<sup>[6][10]</sup> Studies have shown its biodegradation half-life to be as short as 1.5 days in Texas soil and 3.5 days in Mississippi soil.<sup>[5]</sup>
- **Biota:** The compound shows a moderate potential for bioaccumulation. A study on bluegill sunfish determined a bioconcentration factor (BCF) of 150, with a rapid depuration half-life of less than one day, suggesting a low likelihood of long-term residue problems in this species.<sup>[7][11]</sup>

Below is a diagram illustrating the primary pathways of 2,4-DMP from its sources to its environmental fate.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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